Physical properties of 2-Ethenylcyclohexan-1-ol

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Ethenylcyclohexan-1-ol*
CAS No.:	*29108-24-5*
Cat. No.:	*B2798063*

Get Quote

An In-Depth Technical Guide to the Physical Properties and Synthesis of **2-Ethenylcyclohexan-1-ol**

Abstract **2-Ethenylcyclohexan-1-ol** (also known as 2-vinylcyclohexanol) is a pivotal cycloaliphatic intermediate used in the synthesis of complex natural products, including botryococcene and valienamine derivatives.[1] Characterized by two chiral centers at C1 and C2, it exists primarily as cis and trans diastereomers, with the trans-isomer being the kinetic and thermodynamic product of epoxide ring-opening reactions. This guide details the physicochemical profile, spectroscopic signatures, and validated synthesis protocols for this compound, serving as a reference for drug development and organic synthesis professionals.

Chemical Identity & Stereochemistry[1]

The physicochemical behavior of **2-ethenylcyclohexan-1-ol** is governed by its conformational flexibility and the relative stereochemistry of the hydroxyl and vinyl substituents.

© 2026 BenchChem. All rights reserved.

Attribute	Detail
IUPAC Name	2-Ethenylcyclohexan-1-ol
Common Name	2-Vinylcyclohexanol
CAS Number	29108-24-5 (trans-isomer); 1940-19-8 (unspecified/1-vinyl isomer confusion in some DBs)
Molecular Formula	$C_8H_{14}O$
Molecular Weight	126.20 g/mol
Chiral Centers	C1 and C2
Major Isomer	trans-2-Ethenylcyclohexan-1-ol (via epoxide opening)

Stereochemical Note: The trans-isomer typically adopts a diequatorial conformation in solution to minimize 1,3-diaxial interactions, although the diaxial conformer is the initial product of ring opening (Fürst-Plattner rule). The cis-isomer allows for intramolecular hydrogen bonding between the hydroxyl proton and the

-system of the vinyl group, slightly altering its volatility and spectral properties.

Physical & Thermodynamic Properties[1][2][3][4]

The following data aggregates experimental values for the cis and trans isomers. Where specific isomer data is distinct, it is noted.

© 2026 BenchChem. All rights reserved.

Property	Value / Range	Condition / Note
Physical State	Colorless, viscous liquid	Ambient Temperature
Boiling Point (cis)	68 – 70 °C	@ 4 mmHg [1]
Boiling Point (trans)	~75 – 80 °C	@ 4 mmHg (Estimated based on H-bonding)
Density	0.94 – 0.96 g/mL	@ 25 °C (Estimated vs. 1-vinyl analog)
Refractive Index ( )	1.47 – 1.48	Standard liquid range for subst.[2] cyclohexanols
Solubility	Soluble	Ethanol, THF, Diethyl ether, Chloroform
Solubility	Slightly soluble	Water (due to hydrophobic vinyl/cyclohexyl bulk)
Flash Point	> 65 °C	Estimated (Combustible liquid)

Senior Scientist Insight: Separation of Isomers: The cis and trans isomers have sufficiently different boiling points and polarity to be separated via fractional distillation or high-performance flash chromatography (silica gel).[1] The cis isomer, capable of intramolecular H-bonding, often elutes faster on polar stationary phases and boils at a slightly lower temperature than the trans isomer, which forms stronger intermolecular hydrogen bond networks.

Spectroscopic Characterization

Accurate identification relies on distinguishing the vinyl protons from the ring protons.

Nuclear Magnetic Resonance (H NMR)

Solvent: CCl

or CDCl

© 2026 BenchChem. All rights reserved.

Proton Environment	Chemical Shift (, ppm)	Multiplicity	Integration	Assignment
Vinyl Terminal	5.0 – 5.3	Multiplet (dd)	2H	=CH
Vinyl Internal	5.7 – 6.0	Multiplet (ddd)	1H	-CH=
Carbinol Methine	3.80 – 3.97	Multiplet (sextet)	1H	C1-H (adjacent to OH)
Hydroxyl	2.18	Broad Singlet	1H	-OH (Exchanges w/ D O)
Ring Methylene	1.05 – 2.05	Broad Multiplet	8H	Cyclohexyl ring protons

Diagnostic Feature: The coupling constant (

) of the carbinol proton at ~3.8 ppm allows differentiation of isomers. A large axial-axial coupling (

Hz) indicates the trans-diequatorial conformation.[1]

Infrared Spectroscopy (IR)

- O-H Stretch: 3300–3450 cm

  (Broad, strong).[1]

- C=C Stretch: 1640 cm

  (Weak to medium, characteristic of vinyl group).[1]

- =C-H Bend: 910, 990 cm

  (Strong, characteristic of terminal vinyl).[1]

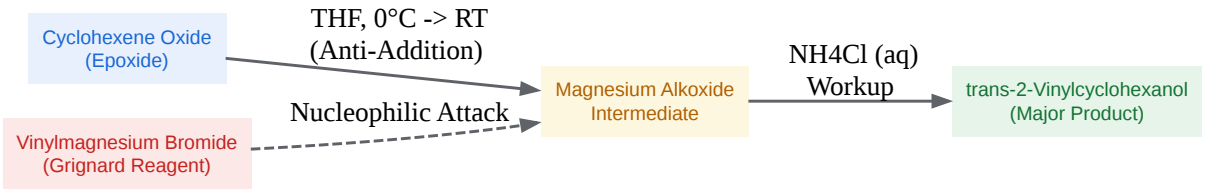
© 2026 BenchChem. All rights reserved.

Synthesis & Isolation Protocol

Methodology: Nucleophilic Ring Opening of Cyclohexene Oxide Objective: Synthesis of trans-2-vinylcyclohexanol via Grignard addition.[1]

Mechanism: The reaction proceeds via an S

2-like attack of the vinyl nucleophile on the epoxide carbon. According to the Fürst-Plattner rule, the nucleophile attacks the epoxide in a manner that yields the trans-diaxial product initially, which then relaxes to the more stable trans-diequatorial conformer.



Click to download full resolution via product page

Figure 1: Synthetic pathway for the production of trans-2-vinylcyclohexanol via epoxide ring opening.

Experimental Procedure:

- Setup: Flame-dry a 250 mL three-neck round-bottom flask equipped with a magnetic stir bar, reflux condenser, and addition funnel. Maintain a nitrogen atmosphere throughout.[1][3]
- Reagent Preparation: Charge the flask with Vinylmagnesium bromide (1.0 M in THF, 1.2 equiv). Cool to 0 °C using an ice bath.
- Addition: Dissolve Cyclohexene oxide (1.0 equiv) in anhydrous THF (volume equal to Grignard solution). Add dropwise to the Grignard solution over 30 minutes, maintaining temperature < 5 °C.
- Reaction: Remove ice bath and allow to warm to room temperature. Stir for 4–6 hours. Monitoring by TLC (SiO

© 2026 BenchChem. All rights reserved.

, 20% EtOAc/Hexane) should show disappearance of epoxide (

) and appearance of alcohol (

).

- Quench: Cool to 0 °C. Cautiously add saturated aqueous NH

  Cl solution dropwise to quench excess Grignard.

- Workup: Dilute with diethyl ether. Separate layers. Extract aqueous layer 2x with ether.[1] Combine organic layers, wash with brine, and dry over anhydrous MgSO

  .[1]

- Purification: Concentrate in vacuo. Purify the residue via vacuum distillation (approx. 70–80 °C @ 4 mmHg) or flash column chromatography (Gradient: 5%

  20% EtOAc in Hexanes).

Safety & Handling (MSDS Summary)

Hazard Classification:

- GHS Signal Word: Warning
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]
- H227: Combustible liquid.[1]

Handling Protocols:

- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.[1]
- Ventilation: All operations involving vinylmagnesium bromide and the isolation of the alcohol must be performed in a functioning fume hood.

© 2026 BenchChem. All rights reserved.

- Storage: Store in a cool, dry place under inert gas (Argon/Nitrogen) to prevent oxidation of the vinyl group or moisture absorption.

References

- Oregon State University.The Retro-ene Reaction of 2-Vinylcyclohexanols and Approaches to the Synthesis of Botryococcene. (Accessed 2026).[1] Link
- Organic Syntheses.Preparation of Vinylmagnesium Bromide. Org.[1][4] Synth. 1958, 38, 86. Link[1]
- PubChem.Compound Summary: Cyclohexene Oxide (Precursor).[1] National Library of Medicine.[1] Link
- Thieme Chemistry.Allylboranes: Synthesis of cis-2-Vinylcyclohexanol.[1][5] Science of Synthesis.[1] Link

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Dimethylformamide dimethyl acetal | C5H13NO2 | CID 78373 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Tetrahydrofurfuryl methacrylate | 2455-24-5 [chemicalbook.com]
- 3. Organic Syntheses Procedure [orgsyn.org]
- 4. dokumen.pub [dokumen.pub]
- 5. Thieme E-Books & E-Journals [thieme-connect.de]
- To cite this document: BenchChem. [Physical properties of 2-Ethenylcyclohexan-1-ol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2798063/docs#physical-properties-of-2-ethenylcyclohexan-1-ol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.